

1-(4-Chlorophenylamino)-2-butanol chemical structure

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Compound of Interest

Compound Name: 1-(4-Chlorophenylamino)-2-butanol

CAS No.: 226879-73-8

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An In-Depth Technical Guide to **1-(4-Chlorophenylamino)-2-butanol**

Executive Summary

This technical guide provides a comprehensive scientific overview of the chemical compound **1-(4-Chlorophenylamino)-2-butanol**. The document is structured to serve researchers, medicinal chemists, and drug development professionals by detailing the molecule's structural characteristics, a robust synthetic pathway, and state-of-the-art analytical validation techniques. As a chiral amino alcohol containing a halogenated aromatic moiety, this compound represents a class of molecules with significant potential in pharmacological research, drawing parallels to known adrenergic agents.^[1] This guide moves beyond a simple recitation of data, offering expert insights into the rationale behind experimental design and data interpretation, thereby providing a self-validating framework for its synthesis and characterization.

Molecular Identity and Structure Elucidation

IUPAC Nomenclature and Core Identifiers

The unambiguous identification of a chemical entity is foundational to all subsequent research. The structure is systematically named based on a butanol backbone.

- IUPAC Name: 1-((4-chlorophenyl)amino)butan-2-ol
- Molecular Formula: $C_{10}H_{14}ClNO$
- Molecular Weight: 200.68 g/mol
- CAS Number: A specific CAS number for this exact isomer is not broadly indexed, highlighting its status as a novel or less-common research compound. For reference, the isomeric 2-amino-1-(4-chlorophenyl)-1-butanol hydrochloride is registered under CAS 38847-88-0.[2]

Core Chemical Structure

The molecule consists of a four-carbon butanol chain. A secondary alcohol (-OH) group is located at position C2, and a secondary amine at position C1. The amine's nitrogen atom is bonded to a hydrogen and a 4-chlorophenyl group, a common pharmacophore in medicinal chemistry.[3]

Chemical Structure of 1-((4-chlorophenyl)amino)butan-2-ol (Note: An image of the chemical structure would be placed here in a final document.)

Stereochemistry

A critical feature of **1-(4-Chlorophenylamino)-2-butanol** is the presence of a chiral center at the C2 carbon, the carbon atom bonded to the hydroxyl group. This gives rise to two enantiomers: (R)-1-((4-chlorophenyl)amino)butan-2-ol and (S)-1-((4-chlorophenyl)amino)butan-2-ol. The stereochemistry of such molecules is often pivotal in determining their pharmacological activity and interaction with biological targets. Unless a stereospecific synthesis is employed, the compound will be produced as a racemic mixture.

Physicochemical Properties

The following table summarizes the predicted and estimated physicochemical properties. These values are crucial for designing experimental conditions, such as selecting appropriate

solvent systems for reactions and chromatography, and for preliminary assessment of drug-like properties.

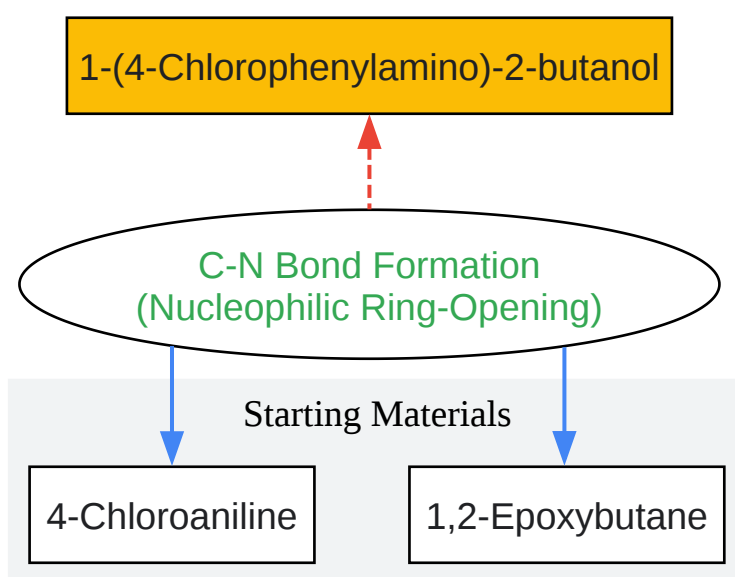
Property	Predicted/Estimated Value	Rationale & Significance
Molecular Weight	200.68 g/mol	Calculated from the molecular formula $C_{10}H_{14}ClNO$. [4]
XLogP3	-2.5 - 3.0	This value suggests good lipid solubility, a key factor for membrane permeability and potential oral bioavailability.
Hydrogen Bond Donors	2 (from -OH and -NH)	Influences solubility and the potential for specific interactions with biological targets (e.g., enzyme active sites).
Hydrogen Bond Acceptors	2 (from -O and -N)	Also critical for solubility and target binding.
pKa (Most Basic)	-9.5 - 10.5 (Amine)	The secondary amine is the most basic site, likely to be protonated at physiological pH (7.4).
pKa (Most Acidic)	-14 - 15 (Alcohol)	The hydroxyl proton is weakly acidic, typical for a secondary alcohol.
Boiling Point	>250 °C (Estimated)	High boiling point is expected due to hydrogen bonding and molecular weight.

Synthesis and Purification

The synthesis of amino alcohols is a well-established field in organic chemistry. The most direct and logical approach for this target molecule is the nucleophilic ring-opening of an epoxide.

Retrosynthetic Analysis

The logical disconnection for this molecule is at the C1-N bond, identifying 4-chloroaniline and 1,2-epoxybutane as readily available starting materials. This is a classic and highly reliable transformation.



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Caption: Retrosynthetic pathway for **1-(4-Chlorophenylamino)-2-butanol**.

Proposed Synthetic Protocol: Reaction of 4-Chloroaniline with 1,2-Epoxybutane

This protocol describes the synthesis of a racemic mixture of the target compound.

Step 1: Reaction Setup

- To a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 4-chloroaniline (1.0 eq, e.g., 12.75 g, 0.1 mol).
- Add a suitable solvent such as ethanol or isopropanol (100 mL). The choice of a protic solvent helps to facilitate the proton transfer steps in the ring-opening mechanism.
- Stir the mixture until the 4-chloroaniline is fully dissolved.

Step 2: Reagent Addition

- Slowly add 1,2-epoxybutane (1.1 eq, e.g., 7.93 g, 0.11 mol) to the solution at room temperature. The slight excess of the epoxide ensures complete consumption of the starting amine.
- The reaction is often exothermic; addition should be controlled to maintain a gentle temperature increase.

Step 3: Reaction Execution

- Heat the reaction mixture to reflux (for ethanol, ~78 °C).
- Monitor the reaction progress using Thin Layer Chromatography (TLC). A typical mobile phase would be Ethyl Acetate/Hexane (e.g., 30:70 v/v). The product will have a lower R_f value than the epoxide and a different R_f from the starting amine.
- Continue reflux for 12-24 hours or until TLC indicates the complete disappearance of the limiting reagent (4-chloroaniline).

Step 4: Work-up and Isolation

- Cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure using a rotary evaporator.
- The crude residue will contain the desired product and any unreacted epoxide. Dissolve the residue in a suitable organic solvent like ethyl acetate (150 mL) and transfer to a separatory funnel.
- Wash the organic layer sequentially with 1M HCl (2 x 50 mL) to remove any unreacted amine, followed by saturated sodium bicarbonate solution (1 x 50 mL), and finally brine (1 x 50 mL).
- Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate in vacuo to yield the crude product.

Step 5: Purification

- The crude product can be purified by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexane as the eluent.
- Combine the fractions containing the pure product (as determined by TLC) and remove the solvent to yield **1-(4-Chlorophenylamino)-2-butanol** as a viscous oil or a low-melting solid.

Analytical Characterization and Validation

Unambiguous structural confirmation requires a combination of spectroscopic methods. Each technique provides a piece of the puzzle, and together they form a self-validating system.^[5]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise connectivity of atoms. Predicted chemical shifts (in ppm) are relative to TMS.

¹ H NMR (Predicted)	¹³ C NMR (Predicted)
~ 7.1-7.2 ppm (d, 2H, Ar-H ortho to Cl)	~ 146 ppm (Ar C-N)
~ 6.6-6.7 ppm (d, 2H, Ar-H ortho to NH)	~ 129 ppm (Ar C-H ortho to Cl)
~ 4.5-5.0 ppm (br s, 1H, OH)	~ 123 ppm (Ar C-Cl)
~ 3.8-4.0 ppm (br s, 1H, NH)	~ 114 ppm (Ar C-H ortho to NH)
~ 3.6-3.8 ppm (m, 1H, CH-OH)	~ 71 ppm (C2, CH-OH)
~ 3.0-3.2 ppm (m, 2H, CH ₂ -NH)	~ 52 ppm (C1, CH ₂ -NH)
~ 1.4-1.6 ppm (m, 2H, CH ₂ -CH ₃)	~ 28 ppm (C3, CH ₂ -CH ₃)
~ 0.9-1.0 ppm (t, 3H, CH ₃)	~ 10 ppm (C4, CH ₃)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern, which helps confirm the molecular formula and structural components.

- Molecular Ion (M⁺): Expected at m/z 200 (for ³⁵Cl) and 202 (for ³⁷Cl) in an approximate 3:1 ratio, which is characteristic of a monochlorinated compound.

- Key Fragments:
 - Alpha-cleavage: Loss of an ethyl group ($\bullet\text{CH}_2\text{CH}_3$) from the carbon bearing the hydroxyl group would lead to a significant fragment at m/z 171/173.
 - Benzylic-type cleavage: Cleavage of the C1-C2 bond would yield a fragment corresponding to the $[\text{CH}_2(\text{NH})(\text{C}_6\text{H}_4\text{Cl})]^+$ ion at m/z 155/157.

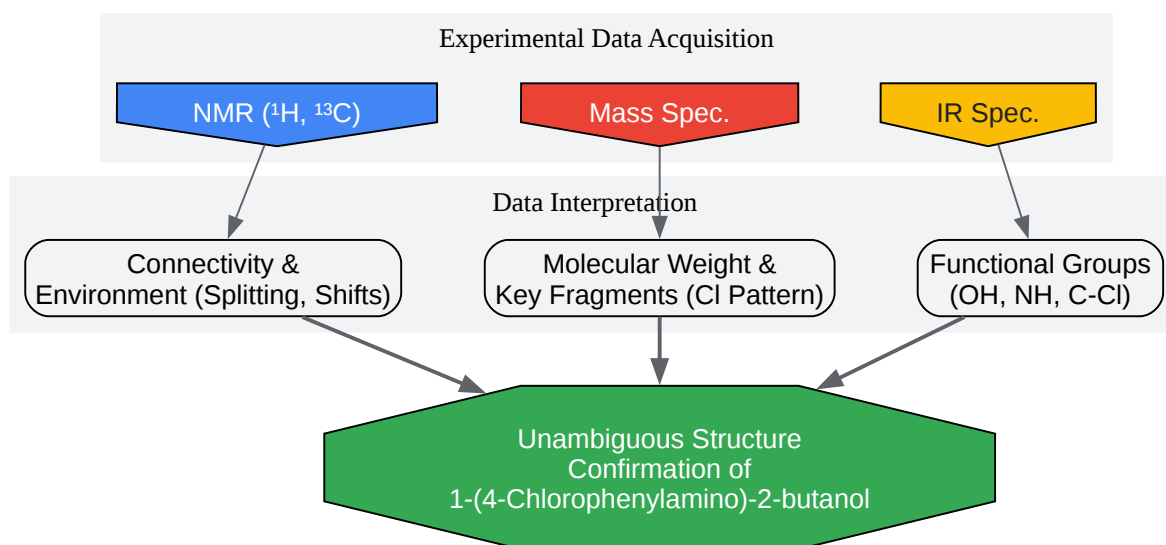
Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the presence of key functional groups.^[6]

Wavenumber (cm^{-1})	Intensity	Assignment
3300 - 3400	Strong, Broad	O-H stretch (alcohol)
3350 - 3450	Medium	N-H stretch (secondary amine)
2850 - 2960	Medium	Aliphatic C-H stretch
~1600, ~1500	Strong	Aromatic C=C stretch
1250 - 1350	Medium	C-N stretch
1050 - 1150	Strong	C-O stretch (sec. alcohol)
1085 - 1095	Strong	Aromatic C-Cl stretch

Integrated Spectroscopic Analysis Workflow

The confirmation of the final structure is not based on a single piece of data but on the convergence of all analytical results.



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Caption: Workflow for the spectroscopic validation of the target compound.

Potential Applications and Scientific Context

While specific biological data for **1-(4-Chlorophenylamino)-2-butanol** is not widely published, its structural motifs are present in numerous pharmacologically active molecules.

- **Adrenergic Receptor Modulation:** The β -amino alcohol core is a classic pharmacophore for interacting with adrenergic receptors. For example, 1-(o-chlorophenyl)-2-tert.-butylaminoethanol is a known bronchodilator that acts as an adrenergic beta-receptor agonist.^[1] This suggests that the title compound could be a valuable candidate for screening in programs targeting asthma, COPD, or cardiovascular conditions.
- **CNS Activity:** The lipophilic 4-chlorophenyl group can facilitate crossing the blood-brain barrier. Many centrally-acting drugs utilize this moiety.
- **Chiral Building Block:** The resolved (R) and (S) enantiomers can serve as valuable chiral synthons for the construction of more complex molecules in drug discovery campaigns. The

inclusion of chlorine can enhance metabolic stability or modify binding affinity.[3]

Safety and Handling

As a novel research chemical, a full toxicological profile is not available. However, based on its constituent parts (4-chloroaniline and butanol derivatives), appropriate precautions must be taken.

- Personal Protective Equipment (PPE): Always handle the compound in a certified chemical fume hood while wearing safety glasses, a lab coat, and nitrile gloves.
- Handling: Avoid inhalation of vapors and contact with skin and eyes. 4-chloroaniline, a starting material, is a known toxic substance.[7]
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container, away from strong oxidizing agents.

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